

# GHS Hazard Classification of Azomethane: A Technical Guide

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## Compound of Interest

Compound Name: Azomethane

Cat. No.: B1219989

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## Abstract

This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **azomethane** (CAS No. 503-28-6).

**Azomethane**, a colorless to pale yellow gas, is primarily recognized for its significant physical hazards, most notably its extreme flammability. This document synthesizes available data on its physicochemical properties, GHS hazard classification, and the experimental protocols relevant to its hazard determination. Due to a notable lack of extensive toxicological data for **azomethane**, this guide also briefly discusses the general toxicological profiles of related short-chain aliphatic azo compounds to provide a broader context for risk assessment, while clearly distinguishing this from data specific to **azomethane**. All quantitative data are presented in tabular format for clarity, and relevant logical workflows are visualized using Graphviz diagrams.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **azomethane** is presented in Table 1. These properties are fundamental to understanding its hazard profile, particularly its high volatility and flammability.



Table 1: Chemical and Physical Properties of **Azomethane**

Property	Value
Chemical Formula	C <sub>2</sub> H <sub>6</sub> N <sub>2</sub>
Molecular Weight	58.08 g/mol
CAS Number	503-28-6
Appearance	Colorless to pale yellow gas
Melting Point	-78 °C (trans isomer)
Boiling Point	1.5 °C (trans isomer)
Flash Point	Data not available
Auto-ignition Temperature	Data not available
Explosive Limits	Data not available
Vapor Pressure	Data not available
Solubility	Soluble in ethanol and ether

## GHS Hazard Classification

The GHS classification for **azomethane** is predominantly based on its physical hazards. The available information from various sources, including the European Chemicals Agency (ECHA) Classification and Labelling (C&L) Inventory, consistently identifies **azomethane** as an extremely flammable gas.<sup>[1][2][3]</sup>

Table 2: GHS Hazard Classification of **Azomethane**

Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement
Flammable Gases	1	 alt text	Danger	H220: Extremely flammable gas[1][2][3]
Gases Under Pressure	Compressed Gas	 alt text	Warning	H280: Contains gas under pressure; may explode if heated[1]

## Detailed Hazard Analysis and Experimental Protocols

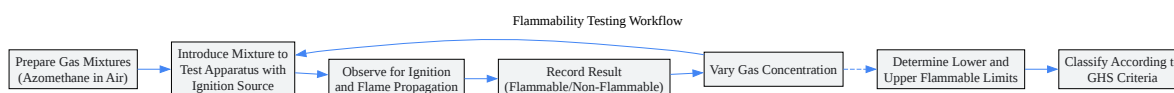
This section provides a detailed breakdown of the GHS hazard classes and describes the standard experimental protocols used for their determination. It is important to note that specific experimental data for **azomethane** is largely unavailable for most health-related endpoints.

### Physical Hazards

**Azomethane** is classified as a Flammable Gas, Category 1.[1][2][3] This classification indicates that it is a gas that, at 20°C and a standard pressure of 101.3 kPa, is ignitable when in a mixture of 13% or less by volume in air; or has a flammable range with air of at least 12 percentage points regardless of the lower flammable limit.

#### Experimental Protocol: Flammability of Gases (Based on UN Manual of Tests and Criteria)

The determination of the flammability of gases typically involves introducing the test gas at various concentrations into a specialized apparatus containing a standardized ignition source (e.g., a spark). The flammability is assessed by observing whether ignition and sustained flame propagation occur. The lower and upper flammable limits are determined by systematically varying the gas concentration.



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Caption: Workflow for determining the flammability of a gas.

**Azomethane** is also classified as a Gas Under Pressure (Compressed Gas).[1] This classification applies to gases which when packaged under pressure are entirely gaseous at -50°C.

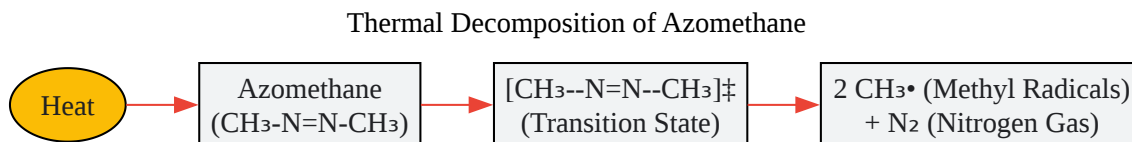
#### Experimental Protocol: Gases Under Pressure

The classification of gases under pressure is primarily based on their physical state when packaged. This is determined by a combination of the critical temperature of the gas and the pressure at which it is supplied. No specific experimental protocol is typically required beyond knowledge of the substance's physical properties and packaging conditions.

While not formally classified as an explosive, **azomethane** is known to be heat-sensitive and can decompose explosively.[4][5][6] Its thermal decomposition, which produces nitrogen gas and methyl radicals, is a key consideration in its hazard profile.

#### Experimental Protocol: Thermal Stability and Explosive Properties

Standard tests to evaluate the explosive properties of a substance include differential scanning calorimetry (DSC) to determine exothermic decomposition energy, and various sensitivity tests (e.g., impact, friction). The UN Manual of Tests and Criteria outlines a series of tests to formally classify a substance as an explosive.



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Caption: Simplified thermal decomposition pathway of **azomethane**.

## Health Hazards

There is a significant lack of publicly available data regarding the health hazards of **azomethane**. For the following GHS health hazard classes, no definitive classification can be made for **azomethane** due to the absence of experimental data. The experimental protocols described are based on standard OECD guidelines for chemical testing.

Table 3: Summary of Health Hazard Data for **Azomethane**

GHS Health Hazard Class	Classification	Quantitative Data (e.g., LD50, LC50)
Acute Toxicity (Oral)	Data not available	No data available
Acute Toxicity (Dermal)	Data not available	No data available
Acute Toxicity (Inhalation)	Data not available	No data available
Skin Corrosion/Irritation	Data not available	No data available
Serious Eye Damage/Irritation	Data not available	No data available
Respiratory or Skin Sensitization	Data not available	No data available
Germ Cell Mutagenicity	Data not available	No data available
Carcinogenicity	Data not available	No data available
Reproductive Toxicity	Data not available	No data available
Specific Target Organ Toxicity (Single Exposure)	Data not available	No data available
Specific Target Organ Toxicity (Repeated Exposure)	Data not available	No data available
Aspiration Hazard	Not applicable (gas)	Not applicable

Experimental Protocol: Acute Oral, Dermal, and Inhalation Toxicity (Based on OECD Guidelines 420, 402, and 403)

- Oral (OECD 420): A single dose of the substance is administered by gavage to fasted animals (typically rats). Animals are observed for up to 14 days for signs of toxicity and mortality. The LD50 (lethal dose for 50% of the test population) is then calculated.
- Dermal (OECD 402): The substance is applied to a shaved area of the skin of the test animal (typically rats or rabbits) for 24 hours. Observations for toxicity and mortality are made for up to 14 days to determine the dermal LD50.

- Inhalation (OECD 403): Animals (typically rats) are exposed to the substance as a gas, vapor, or aerosol in an inhalation chamber for a defined period (usually 4 hours). Mortality and signs of toxicity are observed for up to 14 days to determine the LC50 (lethal concentration for 50% of the test population).

Experimental Protocol: Skin and Eye Irritation (Based on OECD Guidelines 404 and 405)

- Skin Irritation/Corrosion (OECD 404): A small amount of the substance is applied to the shaved skin of a test animal (typically a rabbit) under a semi-occlusive patch for up to 4 hours. The skin is then observed for erythema (redness) and edema (swelling) at specific intervals.[\[3\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Eye Irritation/Corrosion (OECD 405): A small amount of the substance is instilled into the conjunctival sac of one eye of a test animal (typically a rabbit). The eye is then examined for effects on the cornea, iris, and conjunctiva at set intervals.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Experimental Protocol: Skin Sensitization (Based on OECD Guideline 406)

The Guinea Pig Maximization Test (GPMT) or the Buehler Test are commonly used.[\[2\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#) These tests involve an induction phase where the animal is exposed to the substance, followed by a challenge phase after a rest period to determine if an allergic reaction has developed.

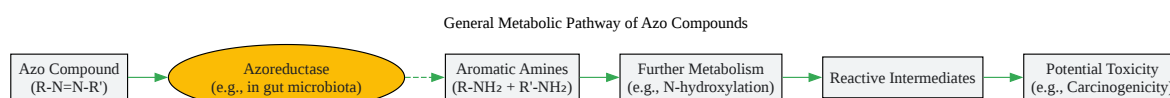
Experimental Protocols:

- Germ Cell Mutagenicity (e.g., Ames Test - OECD 471): This in vitro test uses strains of the bacterium *Salmonella typhimurium* to detect gene mutations.
- Carcinogenicity (OECD 451): Long-term studies (typically 2 years) are conducted in rodents where the substance is administered daily. The incidence of tumors in treated animals is compared to a control group.
- Reproductive Toxicity (OECD 416): A two-generation study in rodents is typically performed to assess the effects of the substance on all phases of the reproductive cycle.[\[19\]](#)

## Toxicological Profile of Related Azo Compounds

In the absence of specific toxicological data for **azomethane**, it is prudent to consider the known hazards of other short-chain aliphatic and aromatic azo compounds. It is crucial to emphasize that the following information is for contextual purposes only and does not represent a hazard assessment for **azomethane** itself.

Many azo compounds are known to be metabolized via the reductive cleavage of the azo bond ( $-N=N-$ ).<sup>[20][21][22][23]</sup> This can lead to the formation of aromatic amines, some of which are known or suspected carcinogens.<sup>[21][22][23]</sup> The potential for **azomethane** to undergo metabolic activation to reactive intermediates has not been studied.



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Caption: Generalized metabolic activation of azo compounds.

## Conclusion

The GHS classification of **azomethane** is dominated by its physical hazards, with a clear and consistent classification as an "Extremely flammable gas" (H220) and a "Gas under pressure" (H280).<sup>[1][2][3]</sup> Its potential to decompose explosively upon heating is a significant concern. There is a profound lack of publicly available data on the health hazards of **azomethane**, precluding its classification for acute toxicity, skin/eye irritation, sensitization, mutagenicity, carcinogenicity, and reproductive toxicity. Professionals handling **azomethane** should do so with extreme caution, focusing on the control of ignition sources and the management of pressurized gas cylinders. Further toxicological studies are required to fully characterize the health hazard profile of this compound.



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